

(Rac)-P1D-34: A Technical Guide to a First-in-Class Pin1 Degradator

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Compound of Interest

Compound Name: (Rac)-P1D-34

Cat. No.: B15609052

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

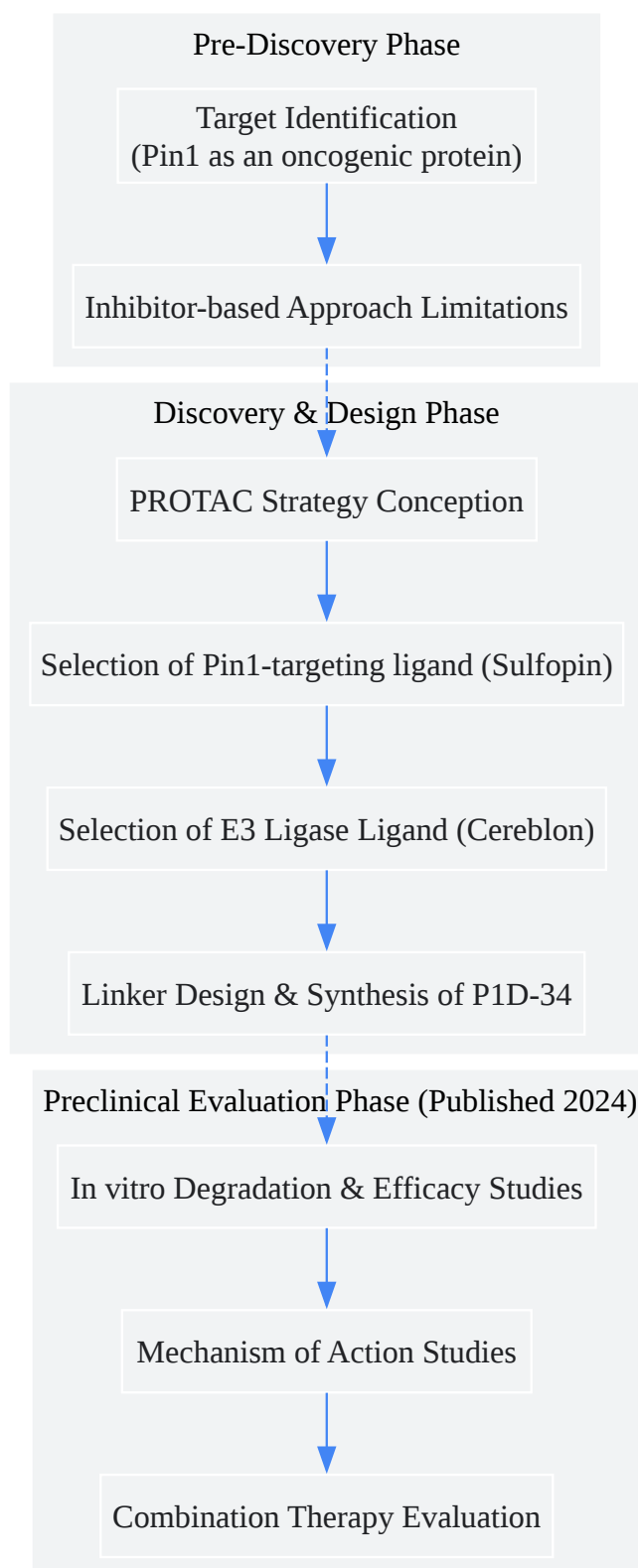
This whitepaper provides a comprehensive technical overview of the discovery, mechanism of action, and preclinical development of **(Rac)-P1D-34**, a novel, first-in-class covalent proteolysis-targeting chimera (PROTAC) designed to induce the degradation of Peptidyl-prolyl cis/trans isomerase NIMA-interacting 1 (Pin1). Pin1 is a critical enzyme in cellular signaling and is frequently overexpressed in various human cancers, making it a compelling therapeutic target.^{[1][2][3][4][5]} This document summarizes key quantitative data, details relevant experimental protocols, and visualizes the underlying biological pathways and experimental workflows.

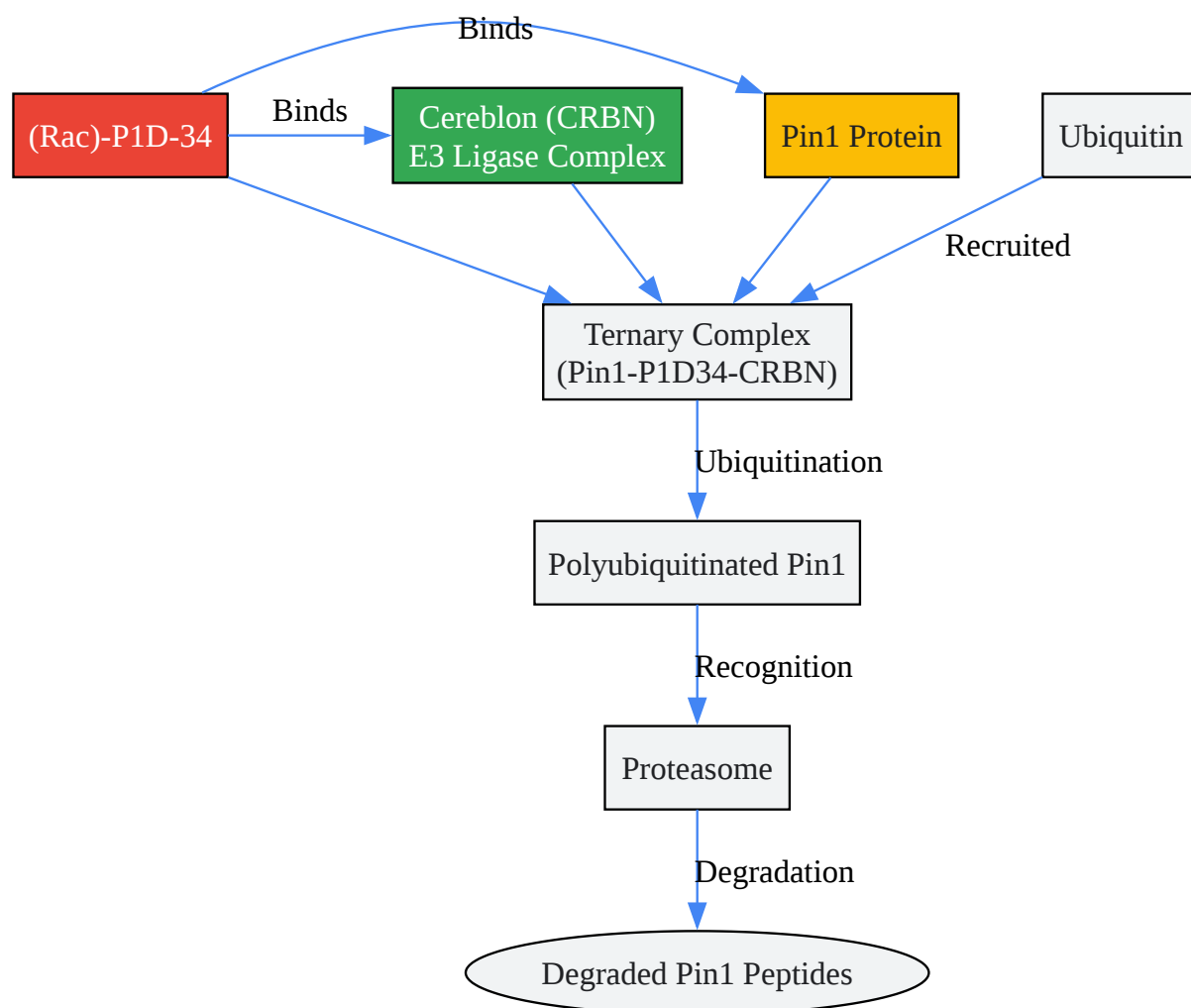
Discovery and Development Timeline

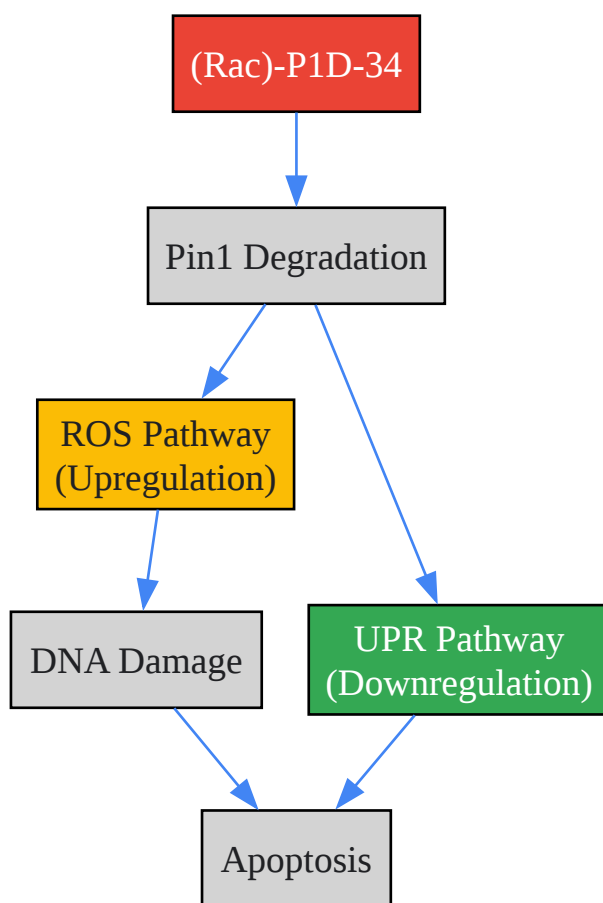
The discovery of **(Rac)-P1D-34** was first publicly disclosed in a 2024 publication in the journal Chemical Science.^{[2][4][5]} The research was conducted by a collaborative team of scientists from several institutions, including the School of Pharmaceutical Science and Technology at Hangzhou Institute for Advanced Study, the University of Chinese Academy of Sciences, and the State Key Laboratory of Drug Research at the Shanghai Institute of Materia Medica.^{[2][5]}

The development of **(Rac)-P1D-34** represents a significant advancement in the pursuit of therapeutically targeting Pin1. Previous efforts to develop Pin1 inhibitors showed limited efficacy in blocking the protein's function entirely.^{[1][2][3][4]} The development of a PROTAC degrader aimed to overcome this limitation by inducing the complete removal of the Pin1 protein from the cell.

Conceptual Timeline of **(Rac)-P1D-34** Development:







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References

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- 3. researchgate.net [researchgate.net]
- 4. Discovery of potent PROTAC degraders of Pin1 for the treatment of acute myeloid leukemia - Chemical Science (RSC Publishing) [pubs.rsc.org]
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